Safety data sheet (SDS) for 3-(Chloromethyl)-5-isopropylpyridine HCl

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Compound of Interest

Compound Name:	*3-(Chloromethyl)-5-isopropylpyridine*
Cat. No.:	*B13630629*

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Technical Safety Guide: **3-(Chloromethyl)-5-isopropylpyridine** Hydrochloride

Executive Summary & Core Directive

This guide provides an in-depth technical analysis of the safety, handling, and stability protocols for **3-(Chloromethyl)-5-isopropylpyridine** Hydrochloride. Due to the specialized nature of this compound, specific regulatory datasets are limited. Therefore, this document utilizes Structure-Activity Relationship (SAR) and Read-Across methodologies based on the well-characterized analog 3-(Chloromethyl)-5-methylpyridine Hydrochloride (CAS: 1007089-84-0) and general chloromethyl pyridine chemistry.

Critical Hazard Overview:

- Primary Hazard: Severe Skin Corrosion (Category 1B) & Serious Eye Damage (Category 1).
- Secondary Hazard: Suspected Germ Cell Mutagenicity (Alkylating Agent).
- Reactivity: Highly Hygroscopic; rapid hydrolysis releases Hydrogen Chloride (HCl) gas.

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Chemical Identity & Structural Analysis

Understanding the molecular architecture is the first step in predicting reactivity and hazard.

Property	Specification
Chemical Name	3-(Chloromethyl)-5-isopropylpyridine Hydrochloride
Molecular Formula	$C_9H_{12}ClN$[1][2][3] · HCl
Molecular Weight	206.11 g/mol
Structural Features	Pyridine ring, Chloromethyl group (C-3), Isopropyl group (C-5)
Physical State	White to off-white crystalline solid (Hygroscopic)
Solubility	Soluble in water (with decomposition), Methanol, DMSO

Mechanistic Insight: The chloromethyl group ($-CH_2Cl$) is an electrophilic site capable of alkylating nucleophiles (DNA, proteins). The hydrochloride salt moiety provides initial stability but renders the compound acidic and hygroscopic. The isopropyl group at C-5 increases lipophilicity compared to methyl analogs, potentially enhancing skin absorption rates.

Hazard Identification (The "Why" Behind the Rules)

This section details the GHS classifications derived from the compound's functional groups.

Health Hazards[2][3][4][5][6][7]

- Skin Corrosion/Irritation (Category 1B):
    - Mechanism: The HCl salt creates an immediate acidic environment (pH < 2) upon contact with skin moisture. Simultaneously, the chloromethyl group can alkylate skin proteins, leading to deep, necrotic burns that may not be immediately painful due to nerve damage.
- Germ Cell Mutagenicity (Category 2 - Suspected):

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- Mechanism: As a primary alkyl halide, the chloromethyl moiety acts as a direct-acting alkylating agent. It can form covalent bonds with DNA bases (e.g., guanine), potentially causing replication errors.

- Acute Toxicity (Oral/Inhalation):

  - Risk:[3][4][5][6] Harmful if swallowed.[3][7][4][5] Inhalation of dust or hydrolysis fumes (HCl) causes severe respiratory tract irritation.

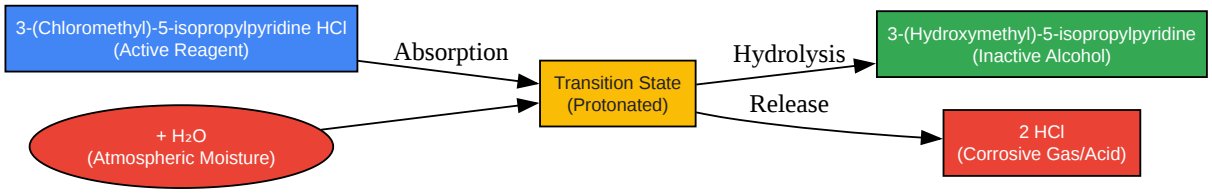
Environmental Hazards

- Aquatic Toxicity: High acidity and alkylating potential pose a significant risk to aquatic life. Neutralization is required before discharge.

Stability & Reactivity: The Hydrolysis Pathway

The most critical handling parameter is moisture control. Exposure to atmospheric humidity triggers a degradation cascade.

Diagram 1: Hydrolysis & Degradation Mechanism This diagram illustrates the transformation of the active reagent into corrosive byproducts upon moisture exposure.



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Caption: Moisture triggers the irreversible conversion of the chloromethyl group to an alcohol, releasing two equivalents of HCl (one from the salt, one from the reaction).

Storage Protocol:

- Temperature: Store at -20°C. Cold retards the rate of hydrolysis and spontaneous polymerization.

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- Atmosphere: Store under Argon or Nitrogen.
- Container: Amber glass with a Teflon-lined cap. Parafilm is insufficient; use electrical tape or heat-shrink bands for long-term storage.

Exposure Controls & Personal Protective Equipment (PPE)

Standard lab coats are insufficient. The lipophilic isopropyl group combined with the corrosive nature demands specific barrier materials.

PPE Component	Recommendation	Scientific Rationale
Respiratory	Fume Hood (Face Velocity > 0.5 m/s)	Prevents inhalation of HCl fumes and active dust.
Hand Protection	Double Gloving: Nitrile (Inner) + Laminate (Outer)	Chlorinated organics can permeate standard nitrile. Laminate (e.g., Silver Shield) offers broad chemical resistance.
Eye Protection	Chemical Goggles + Face Shield	Safety glasses do not seal against corrosive dust or splashes.
Body Protection	Chemical-Resistant Apron / Tyvek Suit	Prevents saturation of clothing which can hold the corrosive against the skin.

Emergency Response Protocols

Every user must understand the chemical logic of the response, not just the steps.

Skin Contact (The "Golden Minute")

- Immediate Action: Do not wipe (drives chemical deeper).[4] Flush with copious water or Diphoterine® immediately.

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- Secondary Treatment: Wash with a 5% Sodium Bicarbonate solution to neutralize residual acidity after the initial flush.
- Medical Note: Monitor for delayed systemic toxicity due to absorption.

Spill Management

Diagram 2: Safe Spill Cleanup Workflow Logic flow for neutralizing and containing a solid spill of an alkylating corrosive.

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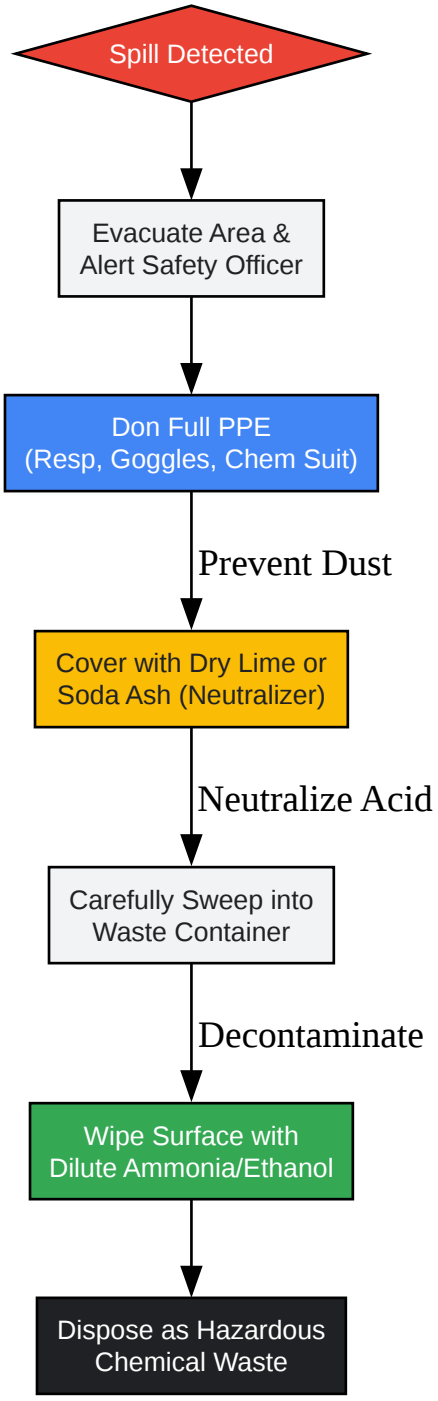

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Caption: Step-by-step containment emphasizing neutralization prior to collection to minimize acid fume generation.

Disposal & Environmental Stewardship

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- Never dispose of down the drain. The compound is toxic to aquatic organisms and corrosive to plumbing.
- Deactivation: For small residues in glassware, rinse with a dilute solution of ammonia in methanol. This converts the reactive chloromethyl group to an amine (less toxic) and neutralizes the acid.
- Waste Stream: Segregate into "Corrosive/Toxic - Organic" waste streams for high-temperature incineration equipped with an acid scrubber.

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